

N-tert-Butyldiethanolamine (CAS No. 2160-93-2): A Comprehensive Physicochemical Guide

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Compound of Interest

Compound Name: *N-tert-Butyldiethanolamine*

Cat. No.: *B146128*

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This technical guide provides a detailed overview of the physicochemical properties of **N-tert-Butyldiethanolamine** (CAS No. 2160-93-2), a versatile tertiary amine with significant applications as a chemical intermediate in various industries, including pharmaceuticals and polymer manufacturing. This document consolidates key data from multiple sources, outlines experimental methodologies for property determination, and presents logical workflows and reaction pathways through structured diagrams.

Core Physicochemical Data

The following tables summarize the essential physicochemical properties of **N-tert-Butyldiethanolamine**.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	2-[tert-butyl(2-hydroxyethyl)amino]ethanol[1][2]
CAS Number	2160-93-2[1][3]
Molecular Formula	C ₈ H ₁₉ NO ₂ [1][3][4][5]
Molecular Weight	161.24 g/mol [1][4][5][6]
SMILES String	CC(C)(C)N(CCO)CCO[1][7]
InChI	1S/C8H19NO2/c1-8(2,3)9(4-6-10)5-7-11/h10-11H,4-7H2,1-3H3[1][7]
InChI Key	XHJGXOOOMKCJPP-UHFFFAOYSA-N[1][7]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Solid at room temperature[3][7][8]
Appearance	White to yellow or orange powder or lump[9]
Odor	Ammoniacal, fish-like (typical for amines)
Melting Point	40-45 °C[4][7][8]
Boiling Point	136-139 °C at 12 mmHg[4][7][8]
Density	0.983 g/mL at 25 °C[4][7][8]
Refractive Index	n _{20/D} 1.4666[4][7][8]
Flash Point	140 °C (284 °F) - closed cup[10]
Solubility	Completely soluble in water[4][8] and organic solvents
pKa	14.42 ± 0.10 (Predicted)[4][11]

Experimental Protocols

The determination of the physicochemical properties of **N-tert-Butyldiethanolamine** follows standardized methodologies, such as those established by ASTM International and the Organisation for Economic Co-operation and Development (OECD). While specific experimental reports for this compound are not detailed in the public literature, the following outlines the general procedures employed for key parameters.

Melting Point Determination

The melting point of **N-tert-Butyldiethanolamine** is determined using the capillary tube method. A small, powdered sample is packed into a capillary tube, which is then heated in a calibrated apparatus. The temperatures at which the substance begins to melt and completely liquefies are recorded as the melting range. This method provides an indication of the purity of the compound.

Boiling Point Determination

The boiling point is measured at reduced pressure due to the relatively high boiling point of **N-tert-Butyldiethanolamine** at atmospheric pressure. A sample is heated in a distillation apparatus under a specific vacuum pressure (e.g., 12 mmHg), and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded.

Density Measurement

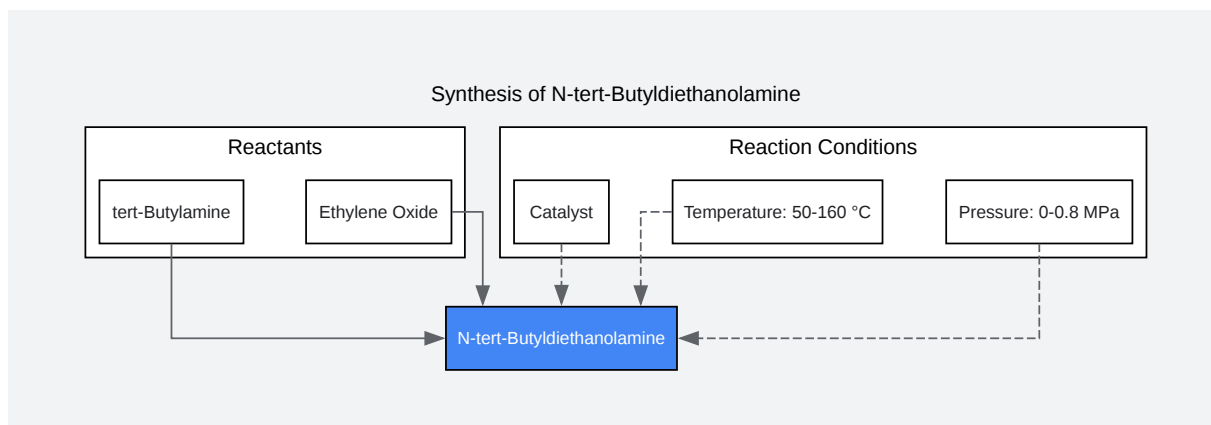
The density of **N-tert-Butyldiethanolamine** is determined by measuring the mass of a known volume of the substance at a specific temperature, typically 25 °C. A pycnometer or a digital density meter can be used for this measurement to ensure accuracy.

Refractive Index Measurement

The refractive index, a measure of how light propagates through the substance, is determined using a refractometer. A drop of the liquid sample (if melted) is placed on the prism of the instrument, and the refractive index is read at a specified temperature (20 °C) and wavelength (the D-line of the sodium spectrum).

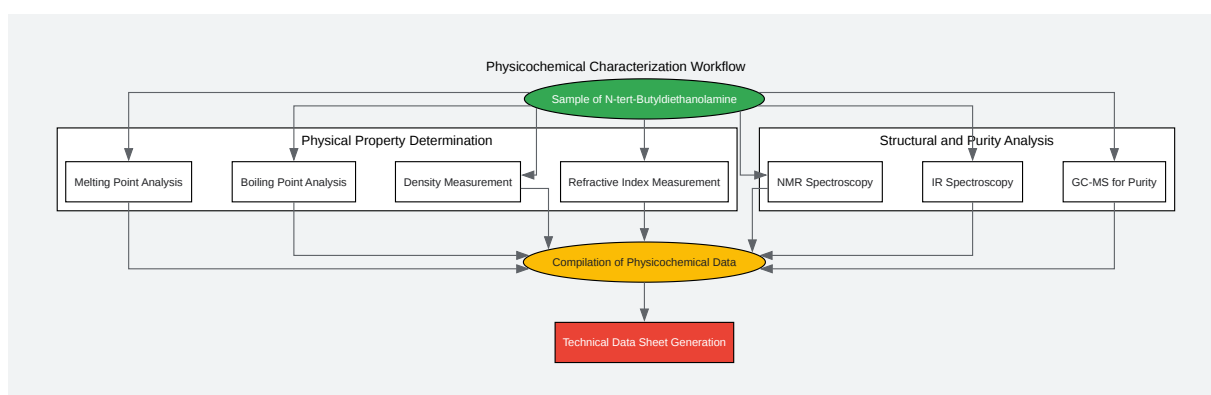
Visualizations: Workflows and Reactions

The following diagrams illustrate the synthesis of **N-tert-Butyldiethanolamine**, a general workflow for its physicochemical characterization, and its application in polyurethane synthesis.



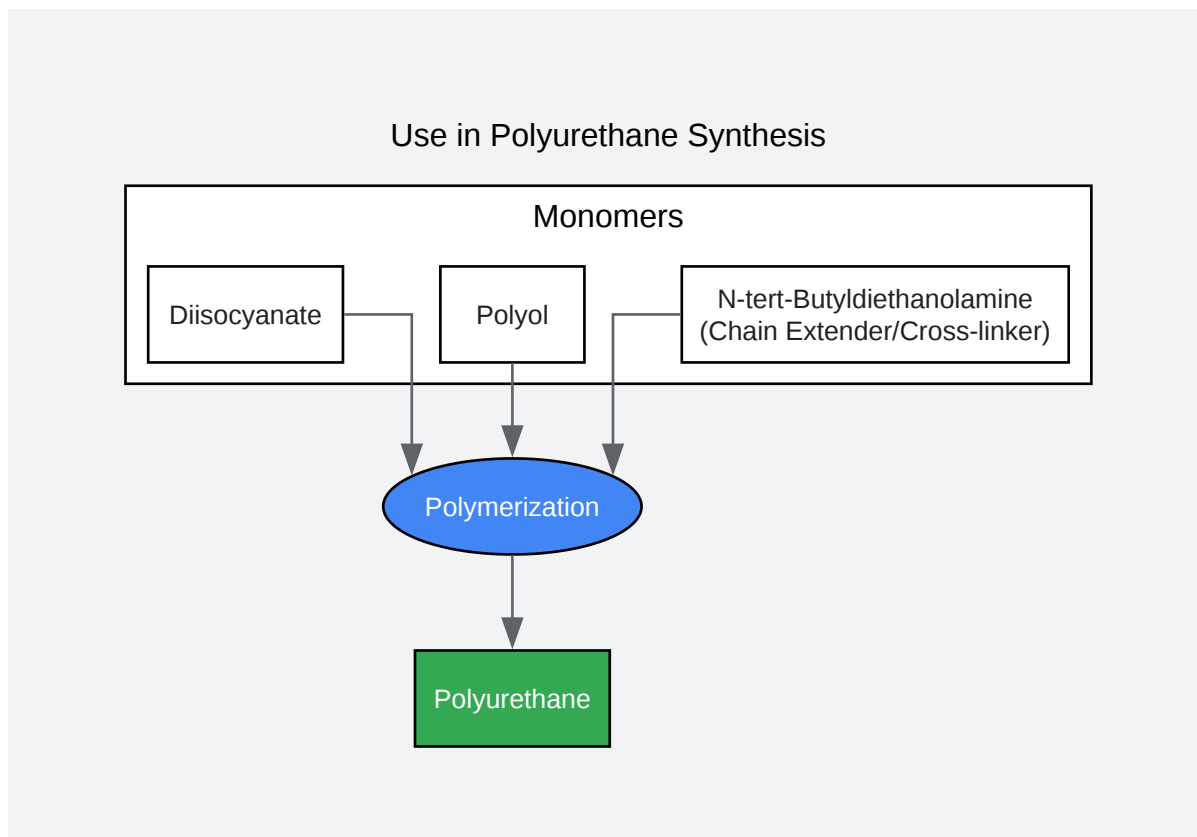
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Caption: Synthesis of **N-tert-Butyldiethanolamine** from tert-butylamine and ethylene oxide.



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Caption: General workflow for the physicochemical characterization of a chemical substance.



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Caption: Role of **N-tert-Butyldiethanolamine** as a chain extender in polyurethane synthesis.

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